

An In-depth Technical Guide to the Safe Handling of 1-Hexanethiol

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Compound of Interest

Compound Name: 1-Hexanethiol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-hexanethiol**, a crucial reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

1-Hexanethiol, also known as hexyl mercaptan, is a colorless liquid with a strong, unpleasant odor.^{[1][2]} It is highly flammable and harmful if swallowed or inhaled.^{[1][3]}

Hazard Identification and Classification

1-Hexanethiol is classified as a hazardous substance. Below is a summary of its GHS hazard statements:

- H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor^[1]
- H302: Harmful if swallowed^{[1][4]}
- H312: Harmful in contact with skin^[1]
- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]

- H331/H332: Toxic if inhaled / Harmful if inhaled[1]

The substance is irritating to the eyes, skin, and respiratory tract and may have effects on the central nervous system, potentially leading to a lowered level of consciousness.[1]

Quantitative Safety Data

A summary of the key quantitative safety data for **1-hexanethiol** is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	118.24 g/mol	[1][4]
Boiling Point	150-154 °C (302-309 °F) at 760 mmHg	[1][4]
Melting Point	-81 °C to -80 °C (-113 °F)	[1][4]
Flash Point	20 °C to 38.9 °C (68 °F to 102 °F) - closed cup	[1][2][4][5]
Density	0.832 - 0.84 g/mL at 25 °C	[1][4]
Vapor Density	5.04 (Air = 1)	[1]
Odor Threshold	2.44 ppm	[1][2]
NIOSH REL (Ceiling)	0.5 ppm (2.7 mg/m ³) for 15 minutes	[1]
LC50 (Rat, Inhalation)	1,080 ppm/4h	[2]

Experimental Protocols

The safety data presented in this guide are determined through standardized experimental protocols. The following are detailed methodologies for key experiments.

4.1. Acute Inhalation Toxicity (LC50)

The acute inhalation toxicity of **1-hexanethiol**, expressed as the LC50 value, is determined following the OECD Guideline for the Testing of Chemicals, TG 403.^[1] This method assesses the health hazards associated with a single, short-term exposure to a chemical by inhalation.

- Principle: Groups of animals, typically rats, are exposed to the test substance at various concentrations for a fixed period (usually 4 hours).^[1] The animals are then observed for up to 14 days for signs of toxicity and mortality.^[1]
- Methodology:
 - Test Animals: Healthy, young adult rats of a single strain are used.
 - Exposure System: A dynamic inhalation exposure system is used to maintain a constant and uniform concentration of **1-hexanethiol** vapor in the exposure chamber.^[1]
 - Concentration Levels: At least three concentrations of the test substance are used, with the aim of producing a range of toxic effects and mortality rates. A control group is exposed to clean air under the same conditions.
 - Observations: Animals are observed for clinical signs of toxicity during and after exposure. Body weight is recorded before the test and at least weekly thereafter. All animals are subjected to a gross necropsy at the end of the observation period.^[1]
 - Data Analysis: The LC50, the concentration estimated to cause mortality in 50% of the test animals, is calculated using appropriate statistical methods.

4.2. Flash Point Determination

The flash point of **1-hexanethiol** is determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or the Tag Closed Cup Tester (ASTM D56).^[3]

- Principle: The flash point is the lowest temperature at which the vapors of the liquid ignite when an ignition source is applied.^[3] The closed-cup method confines the vapors, typically resulting in a lower flash point than an open-cup method.
- Methodology (ASTM D93):

- Apparatus: A Pensky-Martens closed-cup tester is used.
- Sample Preparation: A sample of **1-hexanethiol** is placed in the test cup of the apparatus.
- Heating and Stirring: The sample is heated at a slow, constant rate while being stirred to ensure temperature uniformity.[3]
- Ignition Source Application: The ignition source is applied to the vapor space above the liquid at regular temperature intervals.[3]
- Flash Point Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to flash.[3] The observed flash point is then corrected for barometric pressure.[3]

4.3. Skin and Eye Irritation/Corrosion

The potential for **1-hexanethiol** to cause skin and eye irritation is assessed using in vitro methods to reduce or replace animal testing, in line with OECD guidelines.

- Principle: These tests use reconstructed human epidermis (RhE) or cornea-like epithelium (RhCE) models to predict the skin or eye irritation potential of a chemical.[6][7]
- Methodology (In Vitro Skin Irritation - OECD TG 439):
 - Test System: A commercially available, validated RhE tissue model is used.
 - Procedure: A small amount of **1-hexanethiol** is applied topically to the surface of the RhE tissue.
 - Incubation: The treated tissue is incubated for a specific period.
 - Viability Assessment: After incubation, the tissue is rinsed, and cell viability is determined using a quantitative method, typically the MTT assay.
 - Classification: The chemical is classified as an irritant or non-irritant based on the reduction in cell viability compared to a negative control.[6]

Safe Handling and Storage

5.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[8\]](#)[\[9\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [\[9\]](#) For longer duration work, a powered air-purifying respirator (PAPR) may be necessary. [\[10\]](#)
- General Hygiene: Handle in accordance with good industrial hygiene and safety practices.[\[9\]](#) [\[11\]](#) Wash hands before breaks and immediately after handling the product.[\[11\]](#) Do not eat, drink, or smoke when using this product.[\[9\]](#)[\[11\]](#)

5.2. Handling

- Use only in a chemical fume hood.[\[9\]](#)[\[11\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[9\]](#)[\[11\]](#)
- Use only non-sparking tools and take precautionary measures against static discharges.[\[9\]](#) [\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[11\]](#) Do not breathe mist, vapors, or spray.[\[9\]](#) [\[11\]](#)

5.3. Storage

- Store in a flammable liquid storage area.[\[9\]](#)[\[11\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[9\]](#)[\[11\]](#)
- Keep away from heat, sparks, and flame.[\[9\]](#)[\[11\]](#)

- Incompatible with oxidizing agents, strong acids and bases, and alkali metals.[\[1\]](#)

Emergency Procedures

6.1. Accidental Release Measures

In the event of a spill, follow these procedures:

- Isolate the area: Immediately isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[\[1\]](#)
- Eliminate ignition sources: Remove all sources of ignition (no smoking, flares, sparks, or flames) from the immediate area.[\[1\]](#)[\[12\]](#)
- Ventilate the area.
- Contain the spill: Use a non-combustible absorbent material like sand or earth to soak up the spill.[\[1\]](#) Prevent entry into waterways, sewers, basements, or confined areas.[\[1\]](#)[\[12\]](#)
- Collect the absorbed material: Use clean, non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)

6.2. First-Aid Measures

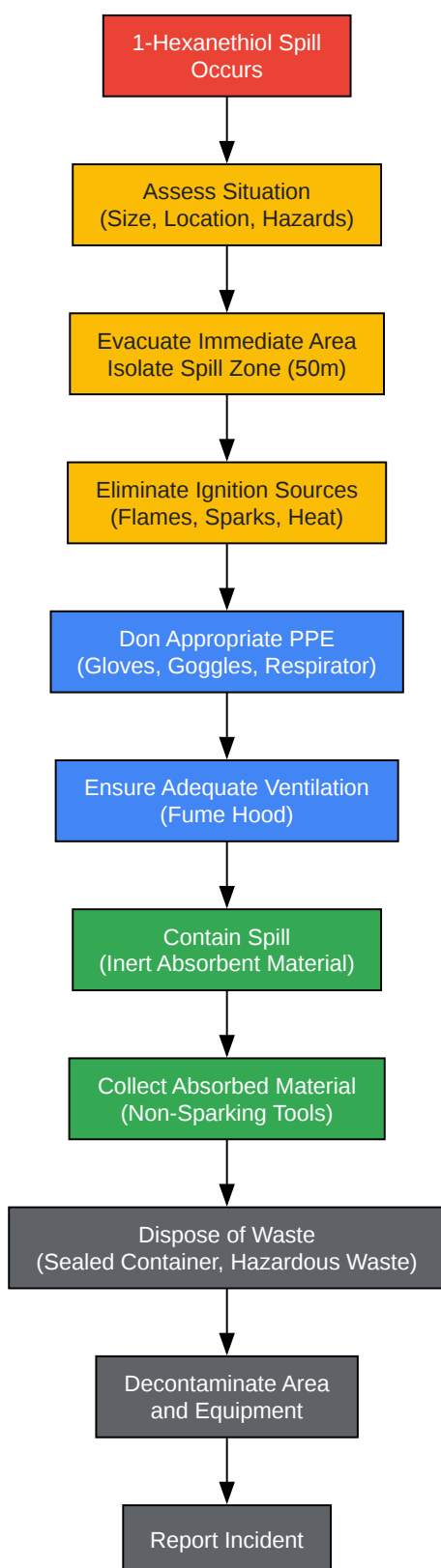
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[1\]](#)
- Skin Contact: Immediately wash the contaminated skin with soap and plenty of water.[\[1\]](#) Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation.[\[11\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[11\]](#)

6.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[9\]](#)
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[\[12\]](#) Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)[\[11\]](#)

Emergency Response Workflow for 1-Hexanethiol Spill

The following diagram illustrates the logical workflow for responding to a **1-hexanethiol** spill.



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Caption: Workflow for a **1-Hexanethiol** Spill Response.

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References

- 1. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 2. oecd.org [oecd.org]
- 3. delltech.com [delltech.com]
- 4. oecd.org [oecd.org]
- 5. aidic.it [aidic.it]
- 6. iivs.org [iivs.org]
- 7. epa.gov [epa.gov]
- 8. precisionlubrication.com [precisionlubrication.com]
- 9. filab.fr [filab.fr]
- 10. Inhalation Toxicity Studies- OECD guidelines | PPTX [slideshare.net]
- 11. xn--krinfo-wxa.hu [xn--krinfo-wxa.hu]
- 12. ecetoc.org [ecetoc.org]
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